

Application Note: Synthesis and Anti-Solvent Crystallization of L-Lysine Monohydrobromide

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Compound of Interest

Compound Name: *Lysine xhydrobromide*

Cat. No.: *B15088773*

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Executive Summary & Scope

This application note details the bench-scale synthesis and high-purity crystallization of L-Lysine monohydrobromide from L-Lysine free base. While the hydrochloride salt of L-lysine is ubiquitous in agricultural and nutritional applications, the hydrobromide variant is a critical, specialized monomer. It serves as the primary precursor for the polymerization of Poly-L-lysine hydrobromide—a ubiquitous polycationic polymer utilized extensively as a cell culture attachment factor and in nucleic acid delivery systems^[1].

This protocol leverages controlled exothermic neutralization followed by dielectric-shift anti-solvent crystallization to yield a highly pure, non-hygroscopic crystalline product.

Mechanistic Insights: Acid-Base Dynamics & Causality

As a Senior Application Scientist, it is vital to understand why specific stoichiometric and solvent choices are made, rather than just following a recipe.

L-Lysine is a basic, proteinogenic amino acid characterized by three distinct ionizable groups. In an aqueous environment at its isoelectric point ($pI = 9.74$), L-lysine exists as a zwitterion: the

-carboxyl group is deprotonated (

), the highly basic

-amino group is protonated (

), and the

-amino group remains neutral (

)[2].

Table 1: Physicochemical and Ionization Properties of L-Lysine

Parameter	Value	Reference
Molecular Weight (Free Base)	146.19 g/mol	-
Molecular Weight (HBr Salt)	227.10 g/mol	-
pK_{a1} (-carboxyl group)	2.18	, [2]
pK_{a2} (-ammonium ion)	8.95	, [2]
pK_{a3} (-ammonium side chain)	10.53	, [2]
Isoelectric Point (pI)	9.74	, [2]

The Causality of the Protocol:

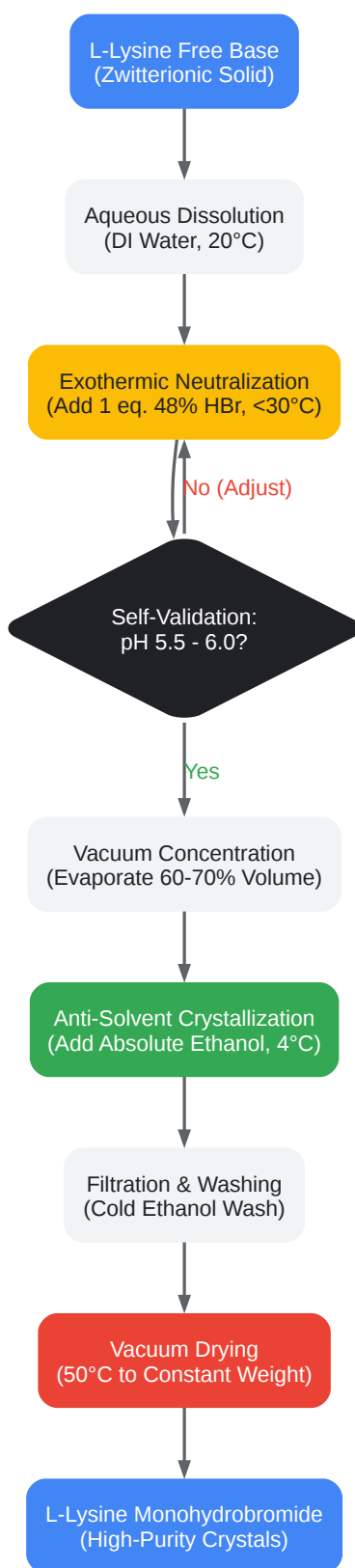
- Selective Protonation: By adding exactly 1.0 equivalent of Hydrobromic acid (HBr) to the zwitterionic free base, the

-amino group (the next most basic site, pKa 8.95) is selectively protonated. This yields the L-lysine monohydrobromide salt.

- Anti-Solvent Thermodynamics: L-lysine halide salts are highly soluble in water. Evaporating an aqueous solution to complete dryness typically yields a glassy, amorphous, and highly hygroscopic syrup. To circumvent this, we utilize an anti-solvent approach. The solubility of L-lysine salts follows a strict dielectric gradient:

[3]. By concentrating the aqueous phase and rapidly introducing absolute ethanol, the dielectric constant of the medium plummets, forcing the ionic salt past its metastable zone and triggering the nucleation of high-purity crystals[3].

Process Workflow



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Caption: Workflow for the synthesis and anti-solvent crystallization of L-lysine monohydrobromide.

Step-by-Step Methodology & Self-Validating Protocols

Materials & Reagents

- L-Lysine Free Base: 146.2 g (1.00 mol, ≥98% purity)
- Hydrobromic Acid (HBr): 113.1 mL of 48% w/w aqueous solution (approx. 1.00 mol)
- Absolute Ethanol: 600 mL (Chilled to 0–5°C)
- Deionized (DI) Water: 300 mL

Phase 1: Aqueous Dissolution

- Accurately weigh 146.2 g of L-Lysine free base.
- Transfer the solid to a 1000 mL round-bottom flask equipped with a PTFE magnetic stir bar.
- Add 300 mL of DI water. Stir at 300 rpm at ambient temperature (20–25°C) until complete dissolution is achieved.
- Expert Insight: The resulting zwitterionic solution will be strongly alkaline (pH ~9.7).

Phase 2: Controlled Exothermic Neutralization

- Submerge the reaction flask in an ice-water bath.
- Causality: The acid-base neutralization is highly exothermic. Allowing the internal temperature to spike above 30°C catalyzes Maillard-type degradation and oxidation of the free amines, leading to irreversible yellowing of the solution and the inclusion of colored impurities in the crystal lattice.
- Equip the flask with a pressure-equalizing addition funnel containing 113.1 mL of 48% HBr.

- Add the HBr dropwise over 45–60 minutes under vigorous stirring, maintaining the internal temperature strictly below 30°C.
- [Self-Validation Checkpoint 1 - pH Verification]: After complete addition, allow the solution to equilibrate for 15 minutes. Measure the pH. The target pH is 5.5–6.0, which corresponds to the isoelectric point of the mono-protonated L-lysine cation.
 - System Correction: If pH > 6.0, titrate with dropwise 48% HBr. If pH < 5.5, adjust with trace amounts of L-lysine free base.

Phase 3: Vacuum Concentration

- Transfer the neutralized, pH-validated solution to a rotary evaporator.
- Evaporate the solvent under reduced pressure (e.g., 50 mbar) at a water bath temperature of 45–50°C.
- Continue evaporation until the solution volume is reduced by approximately 65–75%, yielding a highly viscous, clear syrup.

Phase 4: Anti-Solvent Crystallization

- Transfer the warm syrup to a wide-mouth crystallization dish or a jacketed reactor.
- Under continuous mechanical stirring, slowly add 400–500 mL of ice-cold absolute ethanol.
- [Self-Validation Checkpoint 2 - Phase Transition]: The system must immediately transition from a clear syrup to a dense, opaque white crystalline suspension as the dielectric constant drops^[3].
- Cover the vessel and age the suspension at 4°C for 12–18 hours to maximize crystal growth and thermodynamic stability.

Phase 5: Filtration and Vacuum Drying

- Recover the crystals via vacuum filtration using a Büchner funnel.

- Wash the filter cake with two 50 mL portions of ice-cold absolute ethanol to displace residual water and wash away any unreacted trace impurities.
- Transfer the crystals to a vacuum oven. Dry at 50°C under deep vacuum (<10 mbar) for 24 hours.
- [Self-Validation Checkpoint 3 - Constant Weight]: Weigh the product at 18 hours and 24 hours. A mass change of <0.1% validates the complete removal of interstitial water and ethanol.

Expected Yield: 205–215 g (90–95% theoretical yield) of L-Lysine monohydrobromide as a free-flowing, white crystalline powder.

References

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